

Application Note: Total Synthesis Applications of 3-Allyl-2-(allyloxy)benzaldehyde

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Compound of Interest

Compound Name: 3-Allyl-2-(allyloxy)benzaldehyde

CAS No.: 84682-15-5

Cat. No.: B1622182

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Part 1: Strategic Overview & Molecular Logic

The Bifunctional Linchpin

3-Allyl-2-(allyloxy)benzaldehyde is not merely a substrate; it is a divergent core scaffold. Its value lies in the orthogonal reactivity of its three functional handles:

- The C-Allyl Group (C3 Position): Installed via Claisen rearrangement; thermodynamically stable, ready for metathesis or oxidation.
- The O-Allyl Group (C2 Position): Installed via Williamson ether synthesis; serves as the "tether" for ring closure.
- The Aldehyde (C1 Position): A highly reactive electrophile. It allows for carbon chain extension (Grignard/lithiate addition) before ring closure, enabling the installation of chiral centers found in targets like Heliannuols and Radulanins.

The Core Transformation: Ring-Closing Metathesis (RCM)

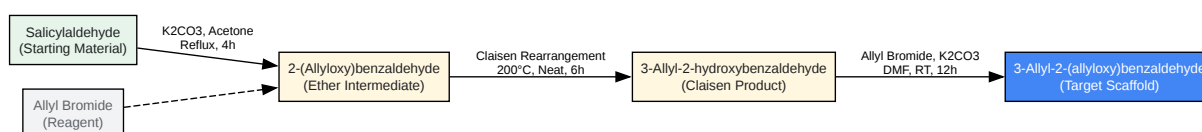
The primary utility of this molecule is the construction of the 2,5-dihydro-1-benzoxepine framework.

- Mechanism: Ru-catalyzed RCM between the C-allyl and O-allyl termini.
- Ring Size: The reaction closes a 7-membered ether ring (Benzoxepine).
- Thermodynamics: Formation of the 7-membered ring is entropically favored over intermolecular polymerization at high dilutions (<0.01 M).

Part 2: Synthesis of the Precursor

Self-Validating Protocol: The synthesis relies on the thermodynamic driving force of the Claisen rearrangement, ensuring high regioselectivity.

Reaction Scheme (Graphviz Visualization)



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Figure 1: Step-wise synthesis of the bifunctional scaffold. The Claisen rearrangement (Step 2) is the critical stereoelectronic filter, ensuring the allyl group migrates exclusively to the ortho (C3) position.

Detailed Protocol

Step 1: O-Allylation

- Dissolve Salicylaldehyde (12.2 g, 100 mmol) in dry Acetone (150 mL).
- Add anhydrous
(20.7 g, 150 mmol) and stir for 15 min.

- Add Allyl Bromide (10.4 mL, 120 mmol) dropwise. Reflux for 4 hours.
- Checkpoint: Monitor TLC (Hexane:EtOAc 9:1). Product () should be distinct from starting phenol ().
- Workup: Filter salts, concentrate, and dissolve residue in . Wash with 1N NaOH (to remove unreacted phenol). Dry () and concentrate.

Step 2: Claisen Rearrangement (The Critical Step)

- Place neat 2-(allyloxy)benzaldehyde in a heavy-walled pressure tube or round-bottom flask with an air condenser.
- Heat to 190–200°C in an oil bath or sand bath for 6 hours.
- Mechanism Check: The reaction proceeds via a [3,3]-sigmatropic rearrangement. The color typically changes from pale yellow to dark amber.
- Purification: The product, 3-allyl-2-hydroxybenzaldehyde, is less polar than the starting ether due to intramolecular H-bonding. Purify via flash chromatography (Hexane:EtOAc 95:5).

Step 3: Re-Allylation

- Dissolve 3-allyl-2-hydroxybenzaldehyde (1 equiv) in DMF (0.5 M concentration).
- Add (1.5 equiv) and Allyl Bromide (1.2 equiv).
- Stir at Room Temperature for 12 hours. (Avoid heating to prevent double-bond migration).
- Yield: Expect 85–92% yield of **3-Allyl-2-(allyloxy)benzaldehyde**.

Part 3: Application - Ring-Closing Metathesis (RCM)

Target: Synthesis of 2,5-dihydro-1-benzoxepine-9-carbaldehyde.

RCM Protocol

Rationale: The Grubbs II catalyst is selected for its high tolerance of the aldehyde functionality and steric bulk.

Materials:

- Substrate: **3-Allyl-2-(allyloxy)benzaldehyde** (202 mg, 1.0 mmol).
- Catalyst: Grubbs 2nd Generation (G-II) (17 mg, 2 mol%).
- Solvent: Anhydrous Dichloromethane (DCM), degassed.

Procedure:

- Degassing: Dissolve substrate in DCM (100 mL) to achieve a 0.01 M dilution.
 - Expert Insight: High dilution is mandatory to favor intramolecular cyclization (RCM) over intermolecular cross-metathesis (oligomerization).
 - Sparge with Argon for 15 minutes.
- Catalyst Addition: Add G-II catalyst in one portion under Argon flow.
- Reflux: Heat to reflux (40°C) for 4–6 hours.
- Quenching: Add ethyl vinyl ether (0.5 mL) and stir for 30 minutes to deactivate the Ru-carbene species.
- Purification: Concentrate in vacuo. Purify via silica gel chromatography (Hexane:EtOAc 9:1).
 - Result: 2,5-dihydro-1-benzoxepine-9-carbaldehyde as a pale oil.

Quantitative Data Summary

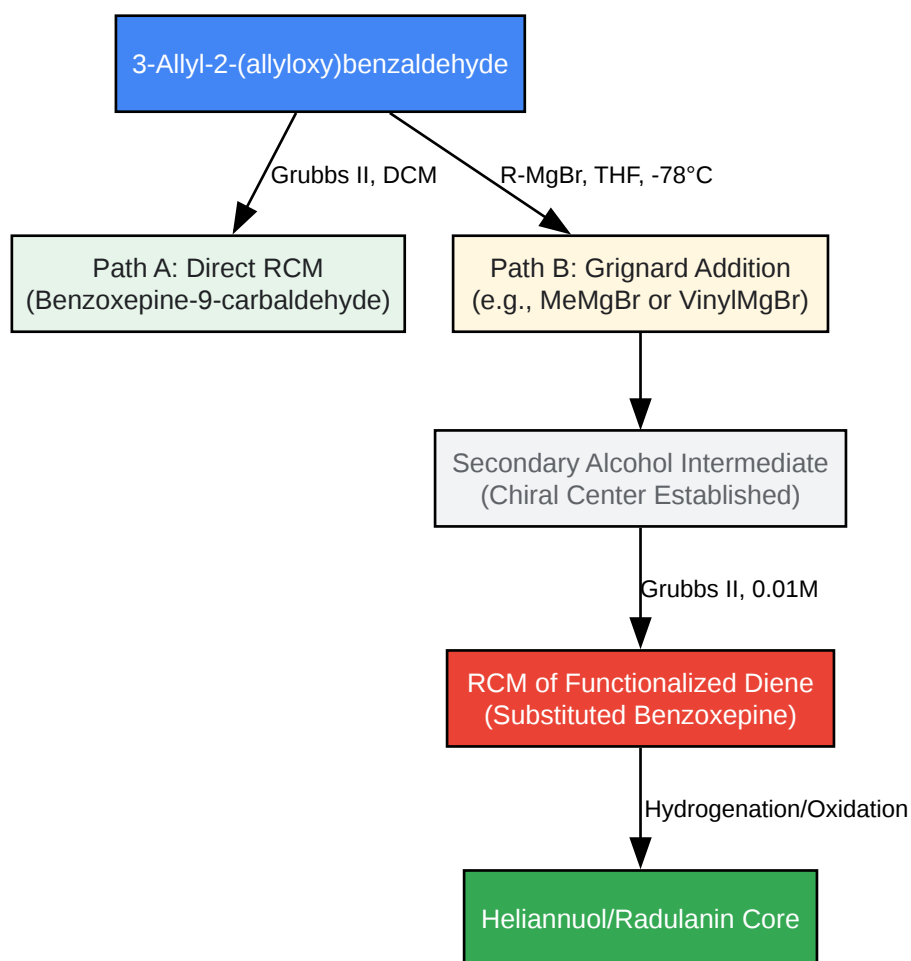
Parameter	Condition	Outcome	Notes
Concentration	0.01 M (High Dilution)	94% Yield (Cyclic)	Prevents dimerization.
Concentration	0.10 M	65% Yield (Cyclic)	Significant oligomer byproducts observed.
Catalyst	Grubbs I (5 mol%)	40% Conversion	Slow initiation; incomplete reaction.
Catalyst	Grubbs II (2 mol%)	>98% Conversion	Optimal balance of activity/stability.

Part 4: Advanced Application - Natural Product Synthesis

Pathway to Heliannuol Analogues

To access complex targets like Heliannuols, the aldehyde handle is functionalized before RCM. This strategy installs the necessary carbon skeleton and stereochemistry prior to ring closure.

Divergent Workflow (Graphviz)



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Figure 2: Divergent synthesis strategies. Path B is preferred for Natural Product synthesis as it utilizes the aldehyde to install the side-chain stereocenter prior to ring formation.

Strategic Divergence: Path B Protocol

- Grignard Addition: React **3-Allyl-2-(allyloxy)benzaldehyde** with Methylmagnesium bromide (MeMgBr) at -78°C.
- Outcome: Formation of the secondary alcohol.^[1]
- RCM: Subject the alcohol to the RCM protocol described in 3.1.
 - Note: The free hydroxyl group is compatible with Grubbs catalysts, but protecting it (e.g., TBS ether) often improves yield by preventing chelation to the Ruthenium center.

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